

# A Comprehensive Technical Guide to the Physical Properties of Triethylamine Borane Complex

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## Compound of Interest

Compound Name: Triethylamine borane

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## Introduction

**Triethylamine borane** complex ( $(\text{C}_2\text{H}_5)_3\text{N}\cdot\text{BH}_3$ ), also known as TEAB, is a widely utilized reagent in organic synthesis, valued for its stability and selectivity as a reducing agent. As a stabilized form of borane, it offers a safer and more convenient alternative to gaseous diborane or other more reactive borane complexes. Its applications are extensive, ranging from the reduction of aldehydes, ketones, and acid chlorides to alcohols, to its use in hydroboration reactions of alkenes and alkynes. Furthermore, its utility extends to the synthesis of pharmaceuticals and agrochemicals, where mild and chemoselective reducing conditions are often imperative. This guide provides an in-depth overview of the core physical properties of **triethylamine borane** complex, supported by detailed experimental methodologies and a visualization of a key reaction workflow.

## Core Physical Properties

The physical characteristics of **triethylamine borane** complex are crucial for its handling, storage, and application in various chemical processes. A summary of its key quantitative physical data is presented below.

Property	Value	Notes
Molecular Formula	C <sub>6</sub> H <sub>18</sub> BN	
Molecular Weight	115.02 g/mol	
Appearance	Colorless to pale yellow liquid	
Melting Point	-4 to -2 °C	[1]
Boiling Point	97 °C at 12 mmHg	[2]
Density	0.777 g/mL at 25 °C	[3]
Refractive Index	n <sub>20/D</sub> 1.442	[3]
Flash Point	-7 °C (closed cup)	[3]
Solubility	Soluble in organic solvents such as THF and ether; reacts with water.	
Stability	Stable under an inert atmosphere; moisture-sensitive.[2]	

## Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is fundamental to the characterization of any chemical compound. The following section outlines generalized experimental protocols for measuring the key physical properties of liquid compounds like **triethylamine borane** complex, based on established methodologies.

### Melting Point Determination (Capillary Method - ASTM E324)

The melting point of **triethylamine borane** complex, which is a low-melting solid, can be determined using the capillary tube method as generally described in ASTM E324.[1][2]

#### Methodology:

- **Sample Preparation:** A small amount of the **triethylamine borane** complex is introduced into a capillary tube, which is then sealed.
- **Apparatus:** A calibrated melting point apparatus equipped with a heating block and a thermometer or a digital temperature sensor is used.
- **Procedure:** The capillary tube containing the sample is placed in the heating block of the apparatus. The temperature is gradually increased at a controlled rate.
- **Data Collection:** The temperature at which the first droplet of liquid appears is recorded as the initial melting point, and the temperature at which the last solid crystal melts is recorded as the final melting point. The range between these two temperatures is the melting range. For a pure compound, this range is typically narrow.

## Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For pressure-sensitive compounds like **triethylamine borane** complex, boiling point is typically reported at a reduced pressure.<sup>[2]</sup>

#### Methodology:

- **Apparatus:** A distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer placed at the vapor outlet. A vacuum source is connected to the apparatus to reduce the internal pressure.
- **Procedure:** The **triethylamine borane** complex is placed in the distillation flask along with boiling chips to ensure smooth boiling. The system is evacuated to the desired pressure (e.g., 12 mmHg). The flask is then heated gently.
- **Data Collection:** The temperature at which the liquid boils and a steady stream of condensate is collected in the receiving flask is recorded as the boiling point at that specific pressure.

## Density Determination (Pycnometer Method)

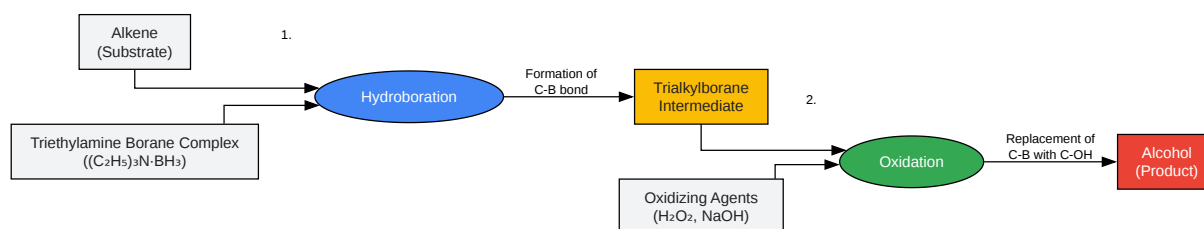
The density of a liquid can be accurately determined using a pycnometer, which is a flask with a precisely known volume.

Methodology:

- **Measurement of Empty Pycnometer Mass:** A clean and dry pycnometer is weighed accurately on an analytical balance.
- **Measurement of Pycnometer Mass with Sample:** The pycnometer is filled with the **triethylamine borane** complex, ensuring no air bubbles are trapped. The filled pycnometer is then weighed.
- **Volume Determination:** The volume of the pycnometer is typically determined by performing the same procedure with a reference liquid of known density, such as deionized water.
- **Calculation:** The density of the **triethylamine borane** complex is calculated by dividing the mass of the sample (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.

## Key Reaction Workflow: Hydroboration-Oxidation of an Alkene

**Triethylamine borane** complex is a key reagent in the hydroboration-oxidation of alkenes, a two-step reaction that converts an alkene into an alcohol with anti-Markovnikov regioselectivity. The following diagram illustrates the general workflow of this important synthetic transformation.



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Caption: Workflow of the hydroboration-oxidation of an alkene.

## Conclusion

This technical guide has provided a detailed overview of the essential physical properties of **triethylamine borane** complex, a critical reagent in modern organic synthesis. The tabulated data, coupled with the generalized experimental protocols, offer a valuable resource for researchers and professionals in the fields of chemistry and drug development. The visualized workflow of the hydroboration-oxidation reaction further illustrates the practical application of this versatile compound. A thorough understanding of these fundamental characteristics is paramount for the safe, effective, and innovative use of **triethylamine borane** complex in the laboratory and beyond.

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